

# Thenylchlor pre-emergence control annual grasses

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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## Thenylchlor: Core Chemical and Efficacy Profile

**Thenylchlor** is a selective, systemic chloroacetanilide herbicide used for pre-emergence control of annual grasses and broadleaf weeds, primarily in rice and other upland crops [1] [2].

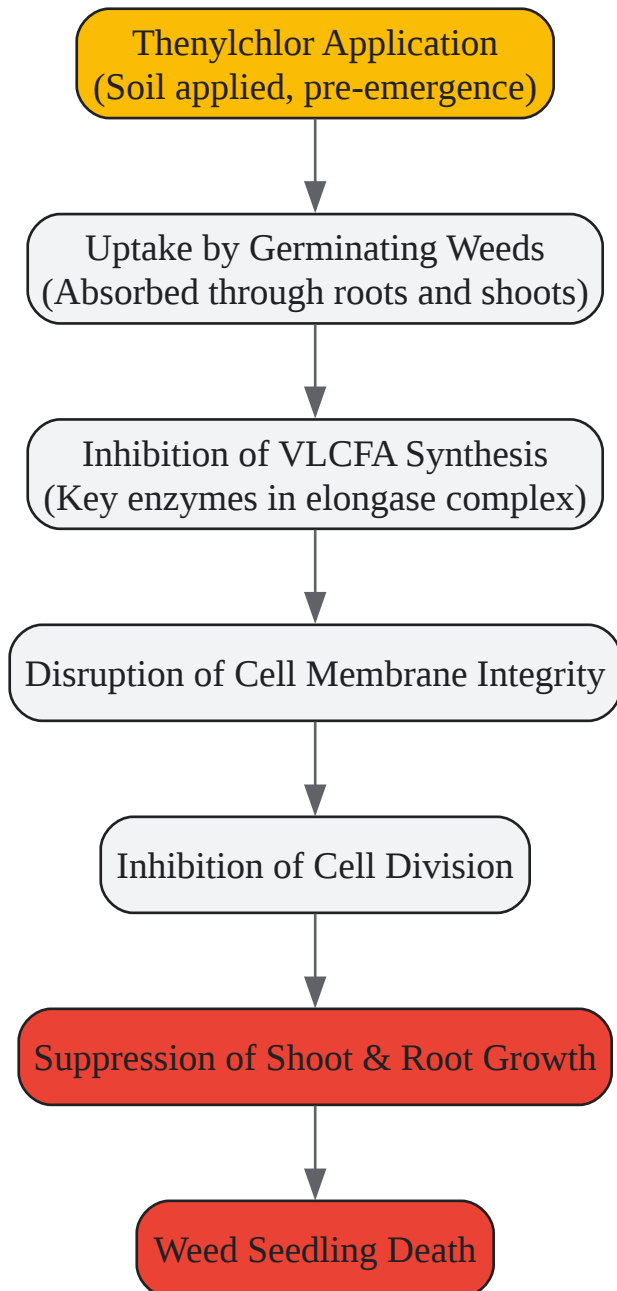
The table below summarizes its key properties and activity data:

Property Category	Specific Parameter	Value / Description	Notes / Source
Chemical Identity	IUPAC Name	2-chloro-N-(2,6-dimethylphenyl)-N-[(3-methoxythiophen-2-yl)methyl]acetamide	[1] [3]
	CAS No.	96491-05-3	[1]
	Molecular Formula	C <sub>16</sub> H <sub>18</sub> ClNO <sub>2</sub> S	[1]
	Molecular Weight	323.84 g/mol	[1]

Property Category	Specific Parameter	Value / Description	Notes / Source
Physicochemical Properties	Physical State	White solid	[1] [2]
	Melting Point	72-74 °C	[1] [2]
	Water Solubility (20°C)	11 mg/L (11 ppm)	[1]
	Octanol-Water Partition Coeff. (Log P)	3.53	Indicates high hydrophobicity [1]
Herbicidal Activity	Pesticide Type	Herbicide	Selective [1]
	Mode of Action	Inhibitor of very long-chain fatty acids (VLCFAs)	HRAC Group K3 / WSSA Group 15 [1]
	Application	Pre-emergence or early post-emergence	[2]
	Efficacy & Activity	Absorbed through roots; inhibits cell division	[1]
	Example Pests Controlled	Barnyardgrass, Foxtails, Goosegrass, Crabgrass	[1]
	Typical Application Rate (Rice)	200 - 270 g active ingredient per hectare	[2]
Environmental Fate	Soil DT <sub>50</sub> (Typical)	14 days	Classified as non-persistent [1]
	Soil Mobility (Koc)	480 - 2846	Slightly mobile to immobile [1] [2]

## Mode of Action: Inhibition of Very Long-Chain Fatty Acid (VLCFA) Synthesis

**Thenylchlor** belongs to the HRAC Group K3 (WSSA Group 15) and functions as an inhibitor of **very long-chain fatty acid (VLCFA) synthesis** [1]. The herbicidal effect occurs through the following sequence:



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This biochemical pathway leads to the failure of weed seedling emergence and growth. In field trials, **Thenylchlor** has demonstrated activity equal to or greater than another chloroacetanilide herbicide, pretilachlor, but at lower application rates [2].

## Application and Selectivity in Crops

**Thenylchlor** is suitable for pre-emergence or early post-emergence application, providing residual activity that can last up to 30 days under cool conditions [2].

- **Primary Crop Use:** Primarily used in **paddy rice**, where optimum activity is achieved with a paddy water depth of about 3 cm [1] [2].
- **Crop Selectivity:** The herbicide has shown good selectivity in several crops. Research indicates no injury to rice crops at up to three times the normal field rate, and good tolerance has been observed in legumes, spinach, cotton, and sunflowers following pre-emergence treatment [2].

## Toxicological and Ecotoxicological Profile

The following table summarizes the known safety data for **Thenylchlor**:

Organism / Aspect	Test	Result	Implication
Mammals (Rat)	Acute Oral LD <sub>50</sub>	> 5000 mg/kg	Low acute toxicity [1] [2]
Mammals (Rat)	Acute Percutaneous LD <sub>50</sub>	> 2000 mg/kg	Low dermal absorption [2]
Birds (Bobwhite Quail)	Acute Oral LD <sub>50</sub>	> 2000 mg/kg	Moderate safety [1] [2]
Earthworms	14-day LC <sub>50</sub>	> 1000 mg/kg	Moderate safety [1]
Fish (Carp)	48-hour LC <sub>50</sub>	0.76 mg/L	Highly toxic to fish [2]
Bees	96-hour LD <sub>50</sub>	> 100 µg/bee	Low toxicity to bees [2]

## Research Gaps and Comparative Context

It is important to note that **detailed experimental protocols** for key experiments, such as specific bioassay methods, soil column leaching studies, or metabolic fate in resistant crops, were not available in the searched literature.

Furthermore, as of the last update in the primary database (2019), **Thenylchlor** was **not approved** under EC Regulation 1107/2009 for use in the European Union [1].

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## References

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